Introduction: The Strategic Value of Deuteration in Advanced Chemical Synthesis

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Compound of Interest

Compound Name:	*1,9-DIBROMONONANE-D18*
CAS No.:	*150017-89-3*
Cat. No.:	*B587049*

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For researchers, scientists, and professionals in drug development, the strategic incorporation of deuterium into molecular frameworks represents a critical tool for optimizing therapeutic candidates. The substitution of hydrogen with its heavier, stable isotope, deuterium, can significantly alter a molecule's metabolic fate. This is primarily due to the deuterium kinetic isotope effect (DKIE), where the stronger carbon-deuterium (C-D) bond is cleaved at a slower rate than the corresponding carbon-hydrogen (C-H) bond.[1][2] This seemingly subtle modification can lead to profound improvements in a drug's pharmacokinetic profile, including reduced metabolism, enhanced exposure, and potentially a better safety and efficacy profile.[1]

1,9-Dibromononane-d18 (C9Br2D18) is a fully deuterated alkyl halide building block.[3] Its nonane backbone provides a versatile scaffold for organic synthesis, while the terminal bromine atoms serve as reactive handles for various coupling reactions.[4] As a high-purity, isotopically enriched reagent, it is a valuable tool for introducing a deuterated chain into novel chemical entities or for creating internal standards for mass spectrometry-based quantification. This guide provides an in-depth analysis of the factors influencing the price of high purity **1,9-dibromononane-d18**, its synthesis and quality control, and its applications in the field of research and drug development.

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Market Price and Economic Considerations

The acquisition of high-purity deuterated compounds is a significant investment, driven by complex manufacturing processes and the scarcity of raw materials. The price of **1,9-dibromononane-d18** is a reflection of these underlying economic and technical challenges.

Current Market Pricing

The price for high-purity **1,9-dibromononane-d18** is primarily dictated by the quantity purchased and the supplier. As a specialized chemical, it is typically sold in small quantities for research and development purposes.

Supplier	Product Number	Isotopic Enrichment	Package Size	Price (USD)
C/D/N Isotopes	D-2868	98 atom % D	0.05 g	$270.00
C/D/N Isotopes	D-2868	98 atom % D	0.1 g	$439.00

Data sourced from C/D/N Isotopes as of early 2026.[5]

For comparison, the non-deuterated analogue, 1,9-dibromononane, is significantly less expensive, with prices for 97% purity around $132.00 for 25 grams. This price disparity highlights the substantial costs associated with deuterium incorporation.

Factors Influencing Cost

The high price of deuterated compounds is not arbitrary; it is a consequence of several factors inherent to their production.[6]

- Deuterium Source and Enrichment: The natural abundance of deuterium is only about 0.015%.[6] Its extraction and enrichment from heavy water (D_2O) is an energy-intensive process, making the primary raw material costly.
- Complex Synthesis: The multi-step synthesis required to produce a fully deuterated molecule like **1,9-dibromononane-d18** is intricate and often requires specialized equipment and expertise.[6]

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- Purification Challenges: Achieving high chemical and isotopic purity necessitates advanced purification techniques to remove any non-deuterated or partially deuterated impurities. Conventional methods like cryogenic distillation are often required, which are energy-intensive.
- Scale of Production: These compounds are typically manufactured on a small scale, which means that the economies of scale seen with bulk chemical production are not applicable.
- Analytical and Quality Control Costs: Rigorous testing is required to verify the isotopic enrichment and chemical purity of each batch, adding to the overall cost.
- Regulatory Compliance: Stringent regulations concerning solvent emissions and wastewater treatment in chemical manufacturing can add substantial capital and operational expenses, estimated at 15-20% of plant upgrade budgets.

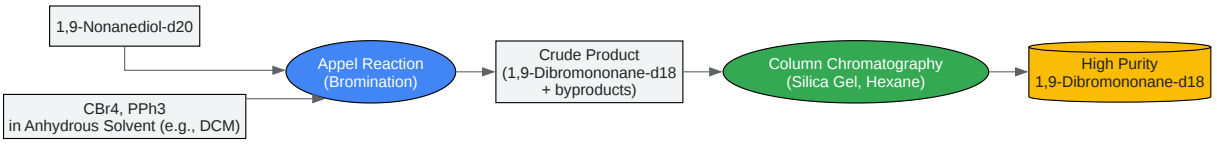
Synthesis and Purification of High Purity **1,9-Dibromononane-d18**

The synthesis of **1,9-dibromononane-d18** requires a robust and efficient method to ensure high isotopic incorporation and chemical yield. While the proprietary specifics may vary between manufacturers, a plausible synthetic route would involve the bromination of a deuterated precursor, 1,9-nonanediol-d20.

Synthetic Workflow Overview

The conversion of a deuterated diol to a dibromide is a standard transformation in organic chemistry. A common and effective method involves a reaction with a brominating agent like carbon tetrabromide (CBr_4) and a phosphine, such as triphenylphosphine (PPh_3), in what is known as the Appel reaction.

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Caption: Synthetic workflow for **1,9-dibromononane-d18**.

Experimental Protocol: Synthesis and Purification

This protocol is a representative method adapted from known procedures for non-deuterated analogues.[7]

- Reaction Setup: To a dry, nitrogen-flushed round-bottom flask, add 1,9-nonanediol-d20 (1.0 eq). Dissolve it in anhydrous dichloromethane (DCM).
- Reagent Addition: Cool the solution to 0°C in an ice bath. Add triphenylphosphine (2.2 eq) to the solution and stir until it dissolves. Slowly add carbon tetrabromide (2.2 eq) portion-wise, ensuring the temperature remains below 10°C.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 12-16 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup: Upon completion, concentrate the reaction mixture under reduced pressure. Add hexane to the residue to precipitate the triphenylphosphine oxide byproduct.
- Filtration: Filter the mixture through a pad of celite, washing with additional hexane.
- Purification: Concentrate the filtrate and purify the resulting crude oil by column chromatography on silica gel, using 100% hexane as the eluent.[7]
- Final Product: Collect the fractions containing the pure product and concentrate under reduced pressure to yield **1,9-dibromononane-d18** as a colorless oil.

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Causality in Protocol Design:

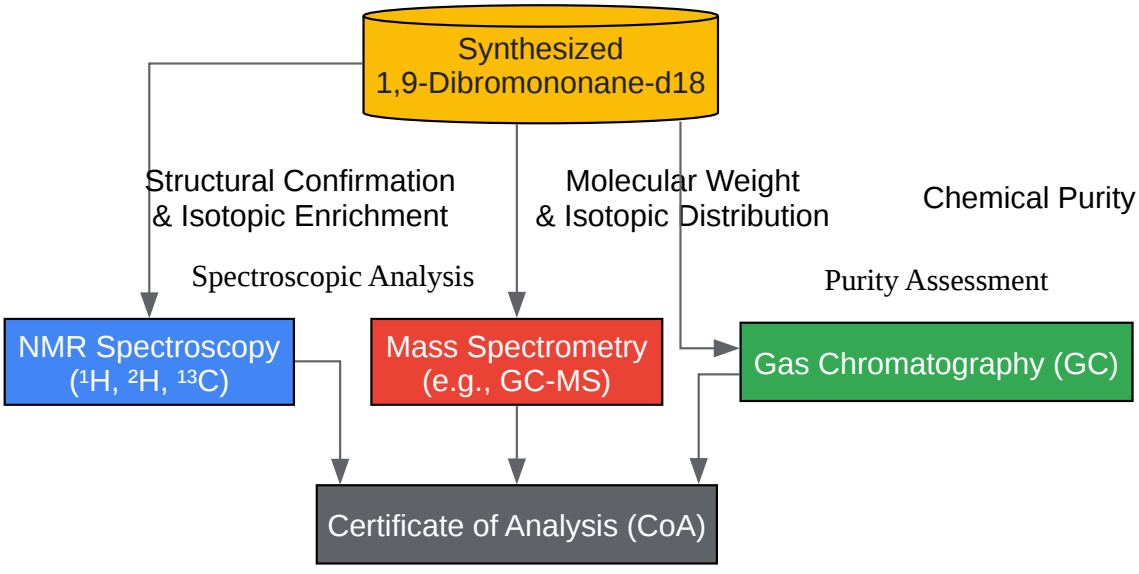
- Anhydrous Conditions: The use of dry solvents and a nitrogen atmosphere is critical because the phosphine reagents are sensitive to moisture.
- Controlled Addition at 0°C: The Appel reaction is exothermic. Slow addition of CBr_4 at low temperatures prevents overheating and potential side reactions.
- Column Chromatography: This purification step is essential to separate the desired deuterated product from non-polar impurities and any remaining starting material, ensuring high chemical purity.

Quality Control and Analytical Validation

Ensuring the quality of **1,9-dibromononane-d18** is paramount. A multi-technique analytical approach is necessary to confirm its identity, chemical purity, and, most importantly, its isotopic enrichment.[8]

Analytical Workflow

A comprehensive quality control process involves several key analytical techniques, each providing a different piece of critical information about the molecule.



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